

4-Chlorophenyl chloroformate CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Chlorophenyl chloroformate

Cat. No.: B1360281

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Technical Guide: 4-Chlorophenyl Chloroformate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chlorophenyl chloroformate**, a versatile reagent widely utilized in organic synthesis. This document outlines its chemical and physical properties, applications in research and development, particularly in the pharmaceutical and agrochemical sectors, and essential safety and handling protocols.

Core Properties and Identification

4-Chlorophenyl chloroformate, also known as p-Chlorophenyl chloroformate, is a key intermediate in various chemical reactions. Its fundamental properties are summarized below for easy reference.

Property	Value	Citations
CAS Number	7693-45-0	[1]
Molecular Weight	191.01 g/mol	[1]
Molecular Formula	C ₇ H ₄ Cl ₂ O ₂	[1]
Appearance	Colorless to almost colorless liquid	[1]
Density	1.365 g/mL at 25°C	[1]
Boiling Point	100-102°C at 12 mmHg	[1]
Refractive Index	n ₂₀ /D 1.533	[1]
Flash Point	218°F	[1]
Solubility	Soluble in organic solvents	[1]

Applications in Organic Synthesis

4-Chlorophenyl chloroformate is a highly reactive compound primarily used as an acylating agent. Its utility spans various fields of chemical synthesis.

Pharmaceutical and Agrochemical Synthesis

This reagent is a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals. [1] It facilitates the introduction of a p-chlorophenyl moiety into organic compounds, which can enhance their biological activity. [2] The chlorocarbonate functionality is particularly reactive towards nucleophiles like alcohols and amines, leading to the formation of carbonates and carbamates, respectively. [1]

Peptide Synthesis

In peptide synthesis, chloroformates are utilized in the formation of peptide linkages, often serving as coupling reagents. [2] They can be used to activate the carboxyl group of an N-protected amino acid to form a mixed anhydride, which then reacts with the amino group of another amino acid to form a peptide bond.

Experimental Protocols and Methodologies

While specific, detailed protocols are proprietary and vary based on the reaction, a general procedure for the use of **4-Chlorophenyl chloroformate** in the formation of a carbamate from an amine is outlined below. This protocol is based on the general reactivity of chloroformates.

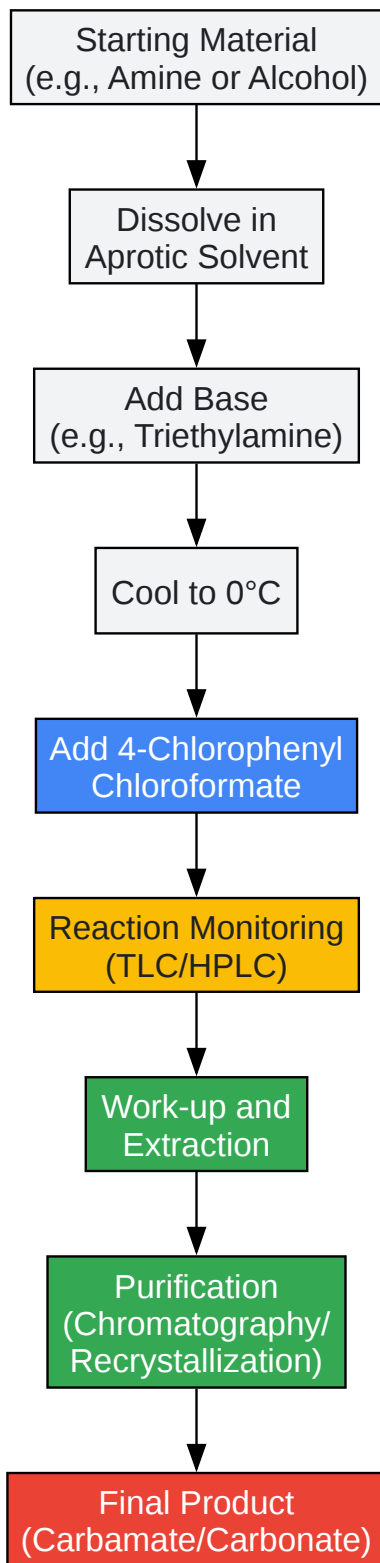
General Protocol for Carbamate Synthesis:

- **Reaction Setup:** Dissolve the amine substrate in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran) in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- **Base Addition:** Add a non-nucleophilic base, such as triethylamine or pyridine, to the solution to act as an acid scavenger.
- **Reagent Addition:** Cool the reaction mixture in an ice bath (0°C). Slowly add **4-Chlorophenyl chloroformate** dropwise to the stirred solution.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Once the reaction is complete, quench the reaction by adding water or a saturated aqueous solution of a mild acid or base.
- **Extraction:** Extract the product into an organic solvent. Wash the organic layer sequentially with dilute acid, water, and brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure. The crude product can then be purified by recrystallization or column chromatography.

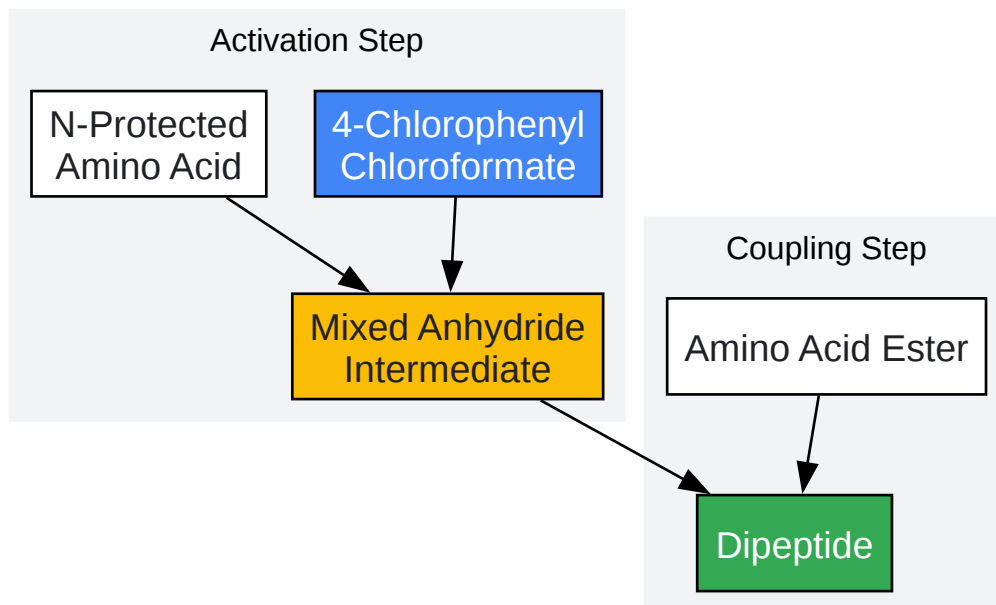
Visualized Workflows and Pathways

The following diagrams illustrate the logical workflows and reaction pathways involving **4-Chlorophenyl chloroformate**.

General Synthesis Workflow Using 4-Chlorophenyl Chloroformate



Role in Peptide Bond Formation (Mixed Anhydride Method)



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References

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